

Chlozolinate: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: **Chlozolinate**

Cat. No.: **B3416503**

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Introduction

Chlozolinate is a dicarboximide fungicide known for its protective and curative action against a range of fungal pathogens, particularly *Botrytis* and *Sclerotinia* species.^[1] Although now considered obsolete in some regions, its chemical characteristics and mode of action remain of interest to researchers in agrochemicals and related fields. This technical guide provides a comprehensive overview of the physical and chemical properties of **Chlozolinate**, including its synthesis, degradation, and proposed mechanism of action.

Chemical Identity and Physical Properties

Chlozolinate is a synthetic organic compound belonging to the oxazole and dicarboximide fungicide groups.^[1] It exists as a colorless, odorless solid and is a racemic mixture of two enantiomers due to a chiral center in its oxazolidine ring.^[1]

Table 1: Chemical Identifiers for **Chlozolinate**

Identifier	Value	Source
IUPAC Name	ethyl (RS)-3-(3,5-dichlorophenyl)-5-methyl-2,4-dioxo-1,3-oxazolidine-5-carboxylate	[1] [2]
CAS Number	84332-86-5	[1] [3] [4] [5] [6]
Molecular Formula	C ₁₃ H ₁₁ Cl ₂ NO ₅	[1] [3] [4] [5] [7]
Molecular Weight	332.14 g/mol	[1] [3] [4] [5] [7]
Canonical SMILES	CCOC(=O)C1(C(=O)N(C(=O)O1)C2=CC(=CC(=C2Cl)Cl)C	[1]
InChIKey	IGUYEXXAGBDLLX-UHFFFAOYSA-N	[1]

Table 2: Physicochemical Properties of **Chlozolinate**

Property	Value	Temperature (°C)	Source
Melting Point	112.6 - 114 °C	N/A	[5] [8] [9] [10]
Boiling Point	420.8 ± 55.0 °C (Predicted)	N/A	[8] [11]
Density	1.44 - 1.479 g/cm ³	20	[1] [4] [8] [10]
Vapor Pressure	0.013 mPa (1.3 × 10 ⁻⁵ Pa)	25	[1] [4] [8] [9]
Water Solubility	2 - 32 mg/L	20 - 25	[1] [4] [8] [9] [12]
logP (Octanol-Water Partition Coefficient)	3.15 - 3.3	20 - 22	[1] [8] [9]

Table 3: Solubility of **Chlozolinate** in Organic Solvents

Solvent	Solubility (g/kg)	Temperature (°C)	Source
Ethyl Acetate	>250	22	[8][12]
Acetone	>250	22	[8][9][12]
Dichloroethane	>250	22	[8][12]
Xylene	60	22	[8][12]
Ethanol	13	22	[8][12]
n-Hexane	2 - 3	22 - 25	[8][9][12]
Methanol	10	25	[9]
Chloroform	>300	25	[9]

Experimental Protocols

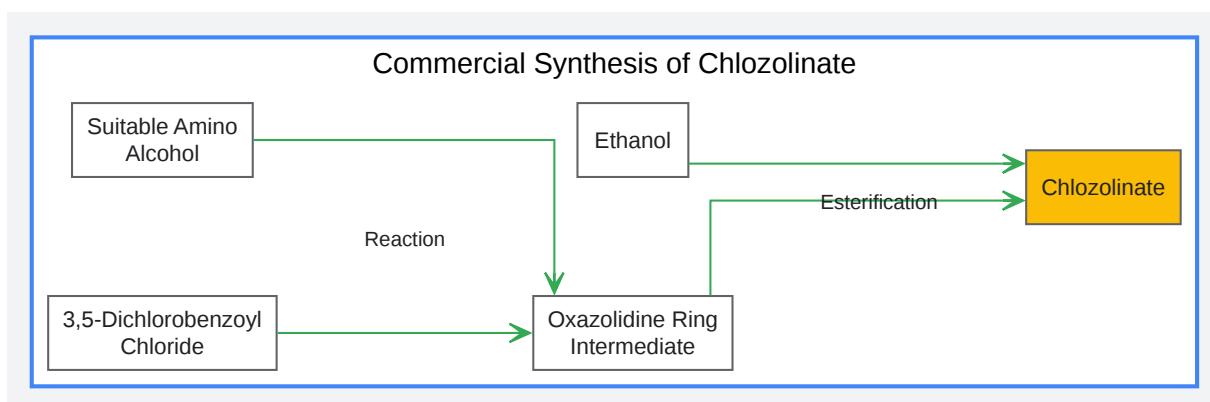
Detailed, step-by-step experimental protocols for the determination of the physicochemical properties of **Chlozolinate** are not readily available in the public domain. However, the standardized methods for testing chemicals, such as those established by the Organisation for Economic Co-operation and Development (OECD), provide a framework for these measurements.

- Melting Point (OECD 102): The melting point can be determined using the capillary method, where a small amount of the substance is heated in a capillary tube and the temperature range over which it melts is observed.
- Vapor Pressure (OECD 104): The vapor pressure, a measure of a substance's volatility, can be determined by methods such as the vapor pressure balance, gas saturation method, or effusion methods.
- Water Solubility (OECD 105): The water solubility of **Chlozolinate** can be determined using the column elution method or the flask method.[13][14][15][16][17] The flask method involves dissolving the substance in water at a specific temperature until saturation is reached, followed by the determination of the concentration of the substance in the aqueous solution. [15][17]

- Octanol-Water Partition Coefficient (OECD 107/117): This property, which indicates the lipophilicity of a substance, is typically determined using the shake-flask method or by high-performance liquid chromatography (HPLC).
- Hydrolysis as a Function of pH (OECD 111): The rate of hydrolysis is determined by dissolving **Chlozolinate** in buffered aqueous solutions at different pH values (e.g., 4, 7, and 9) and temperatures. The concentration of the remaining **Chlozolinate** is measured at various time intervals using a suitable analytical method like HPLC or GC.

Synthesis of Chlozolinate

The commercial synthesis of **Chlozolinate** is a multi-step process.^[1] It begins with the reaction of 3,5-dichlorobenzoyl chloride with a suitable amino alcohol to form the oxazolidine ring structure.^[1] This intermediate is then esterified with ethanol in the presence of a catalyst to yield **Chlozolinate**.^[1] The process requires careful control of temperature and pH to ensure a high yield and purity.^[1] Another described method involves the reaction of 3,5-dichloroaniline with phosgene to form an isocyanate, which is then reacted with methyltartronic acid diethyl ester.^[10]



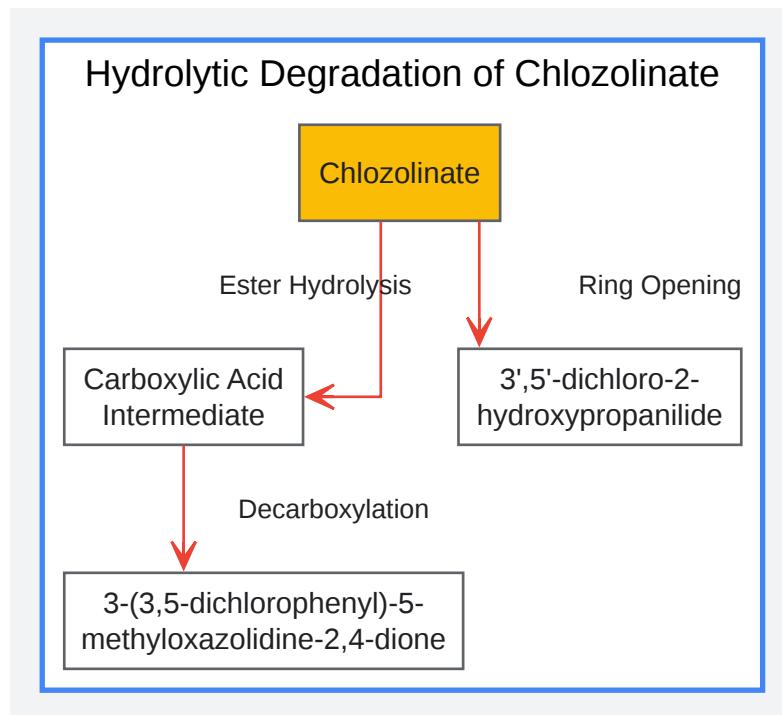
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Caption: General commercial synthesis pathway for **Chlozolinate**.

Chemical Stability and Degradation

Chlozolinate is stable under nitrogen at temperatures up to 250°C and is also stable to light.[8] [12] However, it is susceptible to hydrolysis, especially under alkaline conditions. The degradation of **Chlozolinate** in wine has been observed to be rapid, with half-lives of 0.35 and 0.14 days at pH 3 and 4, respectively.[8]

The primary degradation pathway involves the hydrolysis of the ethyl ester group to form the corresponding carboxylic acid, which can then undergo decarboxylation.[8] Another degradation reaction is the opening of the oxazolidinedione ring.[8]



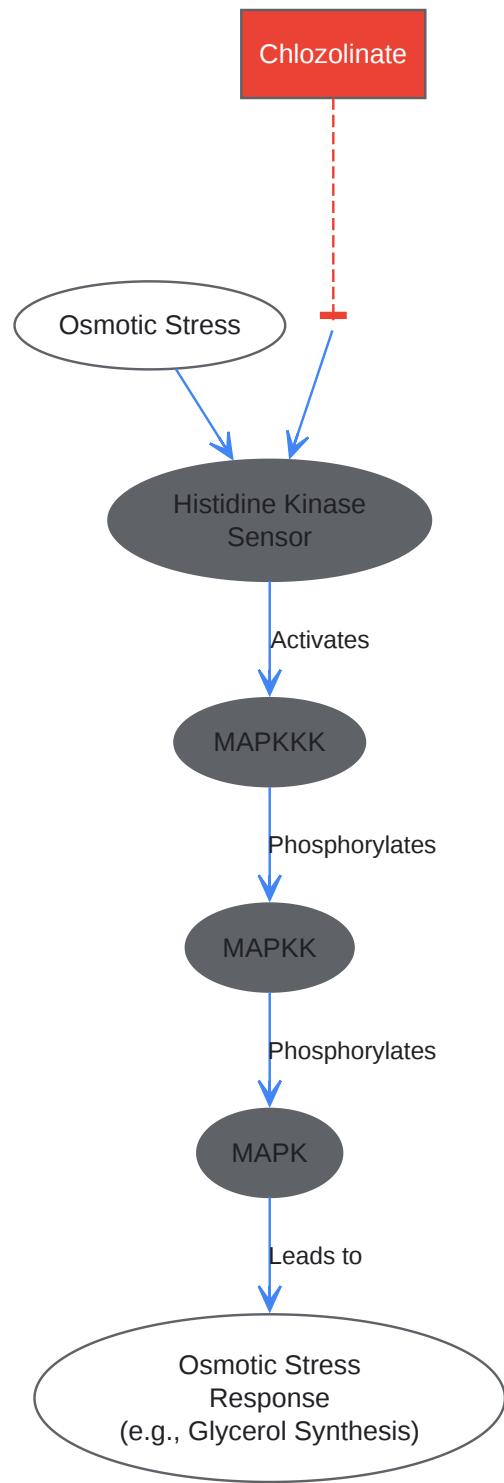
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Caption: Hydrolytic degradation pathway of **Chlozolinate**.

Proposed Mechanism of Action

Chlozolinate's fungicidal activity is attributed to its interference with osmotic signal transduction in fungal cells.[1] As a dicarboximide fungicide, it is proposed to inhibit the MAP (Mitogen-Activated Protein) kinase pathway, which is crucial for the fungus to respond to osmotic stress. This inhibition disrupts the normal regulation of intracellular osmotic pressure, leading to cell damage and ultimately, cell death.

Proposed Signaling Pathway Inhibition by Chlozolinate

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Caption: Proposed inhibition of the osmotic stress signaling pathway by **Chlozolinate**.

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